

Essential Safety and Disposal Procedures for FAPi-46

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Compound of Interest

Compound Name: FAPi-46

Cat. No.: B8146395

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For researchers, scientists, and drug development professionals, the safe handling and proper disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. **FAPi-46**, a quinoline-based fibroblast activation protein inhibitor, requires careful management throughout its lifecycle in the laboratory, from handling to disposal. Although some safety data sheets (SDS) may classify **FAPi-46** as a non-hazardous substance, its quinoline base warrants a cautious approach, treating it as a potentially hazardous chemical waste to minimize risks.

Immediate Safety and Handling for Disposal

Before initiating any disposal procedures, it is crucial to be equipped with the appropriate Personal Protective Equipment (PPE). All handling of **FAPi-46** waste should occur in a well-ventilated area, preferably within a chemical fume hood.

Recommended Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety goggles or a face shield.
- Lab Coat: A standard laboratory coat to protect from splashes.

Quantitative Data Summary

The following table summarizes key chemical and storage information for **FAPi-46**.

Property	Value
Chemical Formula	C ₄₁ H ₅₇ F ₂ N ₁₁ O ₉
Molecular Weight	885.96 g/mol
CAS Number	2374782-04-2
Appearance	Solid powder
Storage (Powder)	2 years at -20°C
Storage (in DMSO)	2 weeks at 4°C, 6 months at -80°C
Shipping	Shipped under ambient temperature as a non-hazardous chemical. Stable for a few weeks during ordinary shipping and customs. [1]

Step-by-Step Disposal Protocol

The proper disposal of **FAPI-46** is critical. All waste generated, including the pure substance, contaminated materials, and solutions, should be managed as hazardous chemical waste.

1. Waste Characterization:

- All waste containing **FAPI-46** must be classified as hazardous chemical waste. This includes unreacted material, solutions, and any contaminated items such as pipette tips, gloves, and wipes.[\[2\]](#)

2. Waste Segregation:

- Do not mix **FAPI-46** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) guidelines.[\[2\]](#)
- Keep it separate from non-hazardous and other types of chemical waste to prevent unintended reactions.[\[2\]](#) It is crucial to segregate acids and bases, and to keep acids apart from cyanides or sulfides.

3. Container Selection and Labeling:

- Use a designated, leak-proof, and chemically compatible container for collecting **FAPI-46** waste.^[2]
- The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**FAPI-46**".
- Ensure the cap is in good condition, with no cracks or signs of deterioration.

4. Waste Accumulation and Storage:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- This area must be secure, well-ventilated, and away from sources of ignition or incompatible materials.
- Containers should be inspected weekly for any signs of leakage.

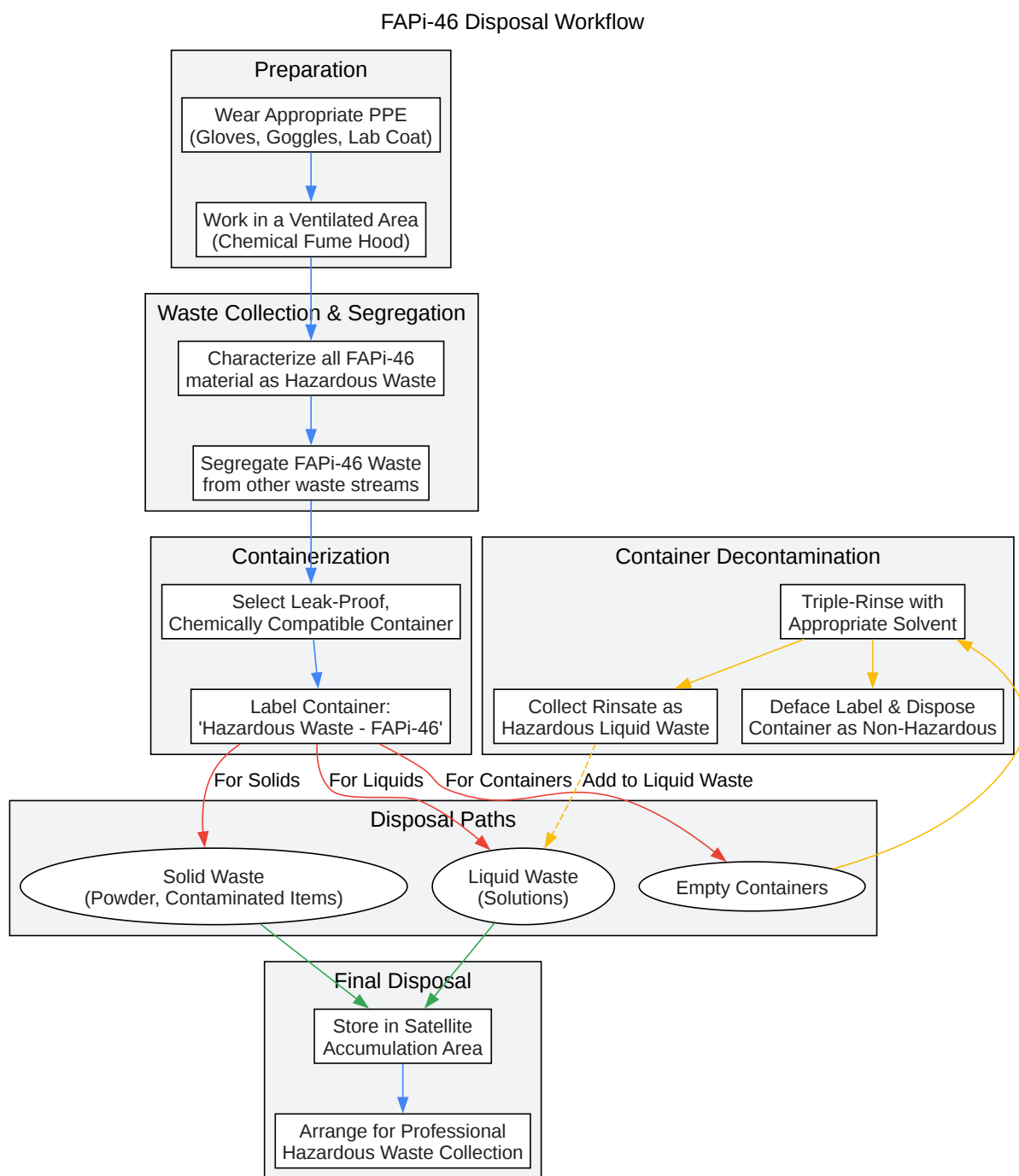
5. Disposal of Different Forms of Waste:

- **Solid Waste:** Collect pure **FAPI-46** powder and contaminated solid materials (e.g., weighing paper, gloves) in a labeled, sealable hazardous waste container. Avoid generating dust during transfer.
- **Liquid Waste:** For solutions containing **FAPI-46**, use a separate, compatible, and clearly labeled hazardous liquid waste container. Do not pour **FAPI-46** solutions down the drain.
- **Empty Containers:** Original **FAPI-46** containers should be triple-rinsed with a suitable solvent (e.g., ethanol, acetone). The rinsate must be collected and disposed of as hazardous liquid waste. After triple-rinsing, the container can be managed as non-hazardous solid waste, and the label should be defaced.

6. Professional Disposal:

- Arrange for the collection of the hazardous waste by a licensed and certified hazardous waste disposal company.
- Provide the disposal contractor with all available safety information regarding the waste.

Disposal Workflow Diagram



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Caption: Step-by-step workflow for the safe disposal of **FAPi-46**.

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References

- 1. excenen.com [excenen.com]
- 2. benchchem.com [benchchem.com]
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